

Unveiling the Molecular Profile of 3-Methoxy-2-methylbenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 3-Methoxy-2-methylbenzaldehyde

Cat. No.: B112791

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For researchers, scientists, and professionals in drug development, a precise understanding of a compound's molecular characteristics is fundamental. This technical guide provides an in-depth look at the molecular weight and formula of **3-Methoxy-2-methylbenzaldehyde**, a key aromatic aldehyde.

Core Molecular Data

The essential molecular details of **3-Methoxy-2-methylbenzaldehyde** are summarized below, providing a clear and concise overview of its fundamental properties.

Property	Value
Molecular Formula	C9H10O2 ^{[1][2][3]}
Molecular Weight	150.17 g/mol ^{[1][2][3]}
Isomeric SMILES	CC1=C(C=CC=C1OC)C=O ^[1]
CAS Number	56724-03-9 ^{[2][3]}

Experimental Determination of Molecular Properties

The determination of the molecular weight and formula of a compound like **3-Methoxy-2-methylbenzaldehyde** typically involves a combination of mass spectrometry and elemental analysis.

Mass Spectrometry Protocol:

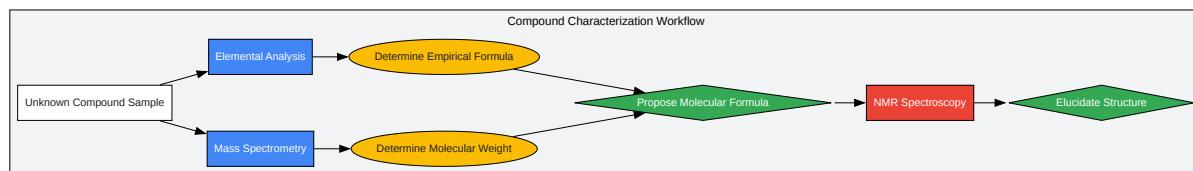
- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized, commonly using techniques like Electrospray Ionization (ESI) or Electron Impact (EI).
- **Mass Analysis:** The ionized molecules are then separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The detector records the abundance of each ion at a specific m/z value, generating a mass spectrum. The peak corresponding to the molecular ion (M^+) or a protonated/adducted molecule provides the molecular weight.

Elemental Analysis Protocol:

- **Combustion:** A precisely weighed sample of the compound is combusted in a furnace with an excess of oxygen.
- **Gas Separation:** The combustion products (CO_2 , H_2O , etc.) are passed through a series of absorbent traps or a gas chromatography column to separate them.
- **Quantification:** The amount of each gas is measured, allowing for the determination of the percentage of each element (carbon, hydrogen, oxygen) in the original sample.
- **Formula Calculation:** The empirical formula is calculated from the elemental percentages, and in conjunction with the molecular weight from mass spectrometry, the molecular formula is determined.

Logical Workflow for Compound Identification

The process of characterizing a chemical compound follows a logical progression from initial analysis to final structure elucidation. The following diagram illustrates a typical workflow.



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Caption: Workflow for Chemical Compound Identification.

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